

Personal protective equipment for handling Biotin-YVAD-FMK

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Compound of Interest

Compound Name: Biotin-YVAD-FMK

Cat. No.: B12375494

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Essential Safety and Handling of Biotin-YVAD-FMK

For researchers, scientists, and drug development professionals utilizing **Biotin-YVAD-FMK**, a cell-permeable, biotin-labeled pan-caspase inhibitor, stringent adherence to safety protocols is paramount.[1][2] This guide provides essential, immediate safety and logistical information, including operational and disposal plans to ensure the safe handling of this compound in a laboratory setting. **Biotin-YVAD-FMK** is intended for research use only and is not for human or veterinary use.[3]

Hazard Identification and Health Effects

While comprehensive hazard information for **Biotin-YVAD-FMK** is not fully available, it is recommended to handle all chemicals with caution.[4] A safety data sheet for a chemically similar compound, Biotin-YVAD-CMK, indicates that it may be harmful if swallowed or in contact with the skin and may cause respiratory tract irritation if inhaled.[4] Therefore, appropriate personal protective equipment (PPE) should be worn at all times.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Biotin-YVAD-FMK**.

Protection Type	Equipment	Specification	Rationale
Eye/Face Protection	Safety Goggles	ANSI Z87.1 compliant	Protects against splashes or airborne particles.
Skin/Hand Protection	Chemical-resistant gloves	Nitrile or rubber	Prevents skin contact with the compound.
Body Protection	Laboratory Coat/Protective Suit	Standard laboratory coat or chemical-resistant suit	Protects against contamination of personal clothing.
Respiratory Protection	Respirator	NIOSH (US) or CEN (EU) approved	Recommended when handling the powder form to avoid inhalation of dust particles.
Foot Protection	Closed-toe shoes	---	Prevents injury from accidental spills.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Biotin-YVAD-FMK** and to ensure a safe laboratory environment.

Storage:

- Store at -20°C in a dry and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed and protect from light.[\[4\]](#)
- Store under desiccating conditions.[\[5\]](#)

Handling:

- Use in a well-ventilated area or under a fume hood, especially when handling the solid form to avoid creating dust.

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

First Aid Measures

In case of exposure, follow these first aid guidelines:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
[\[4\]](#)
- After Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[4\]](#)
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[4\]](#)
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical advice.[\[4\]](#)

Spill and Disposal Procedures

Spill Management:

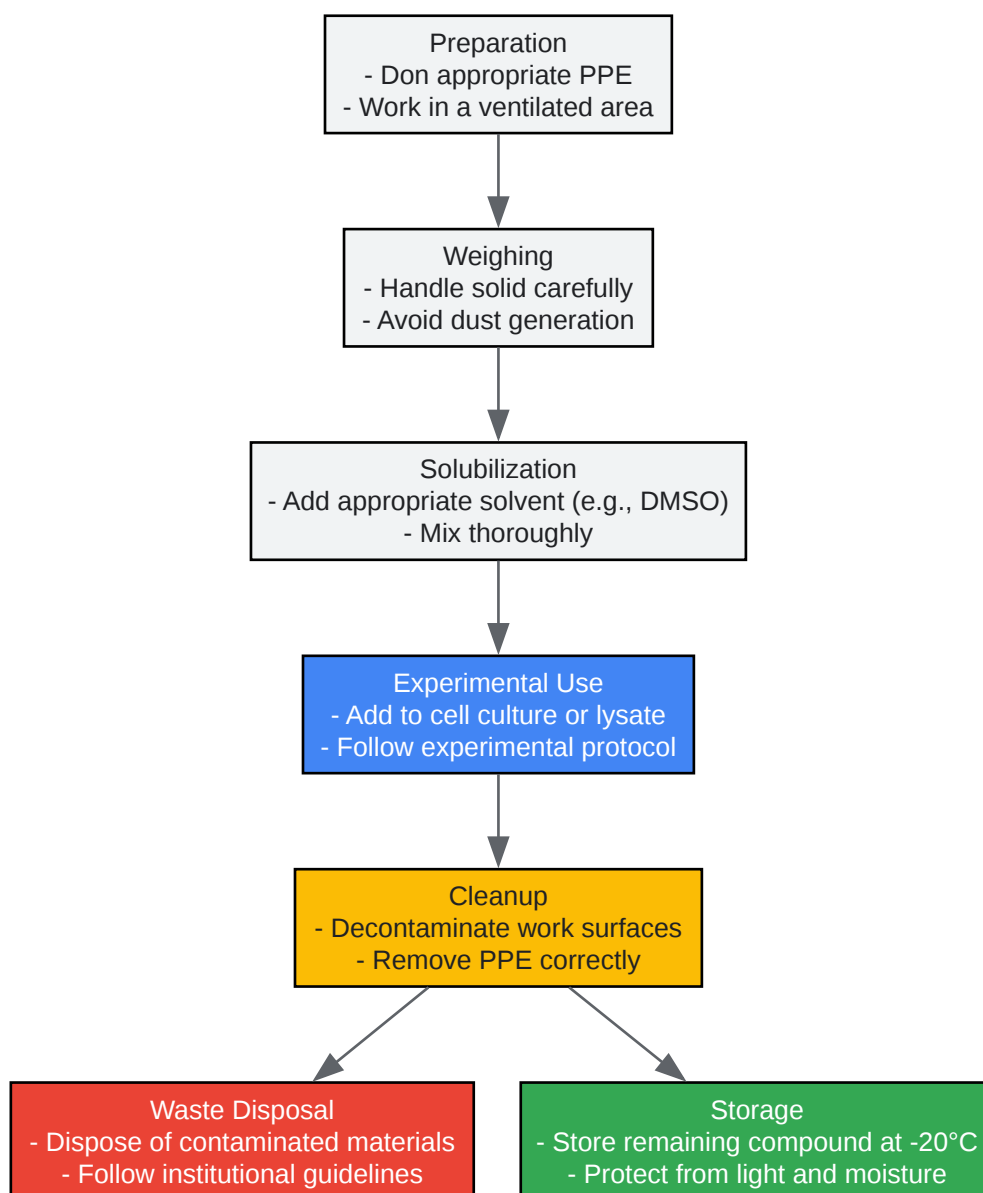
- Evacuate the area.
- Wear appropriate PPE as outlined in the table above.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal.
- For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Clean the spill area with a suitable decontaminating solution.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[\[4\]](#)
- Contaminated materials and containers should be treated as hazardous waste.

Experimental Workflow for Handling Biotin-YVAD-FMK

The following diagram illustrates the standard workflow for safely handling **Biotin-YVAD-FMK** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Biotin-YVAD-FMK**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. caymanchem.com [caymanchem.com]
- 4. eurogentec.com [eurogentec.com]
- 5. Biotin-VAD-FMK, pan-caspase inhibitor (ab142032) | Abcam [abcam.com]
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